

Essential Safety and Handling of SGC-iMLLT: A Guide for Researchers

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For Immediate Implementation: This document provides critical safety and logistical information for laboratory personnel handling **SGC-iMLLT**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure research environment. **SGC-iMLLT** is a potent and selective inhibitor of the YEATS domain-containing proteins MLLT1 and MLLT3, and as a research chemical, it is intended for laboratory use only and is not for human or veterinary use.[1]

Personal Protective Equipment (PPE)

When handling **SGC-iMLLT**, the use of appropriate personal protective equipment is mandatory to prevent accidental exposure. The following table summarizes the required PPE based on the Safety Data Sheet (SDS).



PPE Category	Item	Specification	Purpose
Eye and Face Protection	Safety glasses	ANSI Z87.1 certified, with side shields	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material	Prevents skin contact. Inspect gloves for tears or punctures before use.
Body Protection	Laboratory coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Use in a well- ventilated area or fume hood	A NIOSH-approved respirator may be required if handling large quantities or if there is a risk of generating dust or aerosols.

Operational Plan: Step-by-Step Handling & Disposal

Storage and Stability:

SGC-iMLLT should be stored at -20°C and is stable for at least four years under these conditions.[1] It is shipped at room temperature in the continental US.[1]

Handling Procedures:

- Engineering Controls: All work with **SGC-iMLLT** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood, to minimize the risk of inhalation.
- Avoid Contact: Take all necessary precautions to prevent direct contact with the skin, eyes, and clothing.







 Aerosol Prevention: When handling the solid form or preparing solutions, exercise caution to avoid the generation of dust or aerosols.

Disposal Plan:

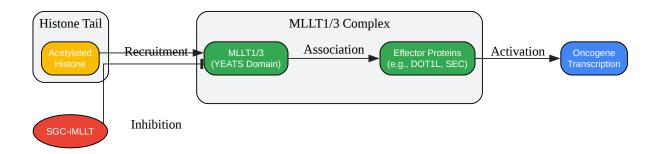
Dispose of **SGC-iMLLT** and any contaminated materials in accordance with all applicable local, state, and federal regulations for hazardous chemical waste. Do not allow the material to enter drains or waterways.

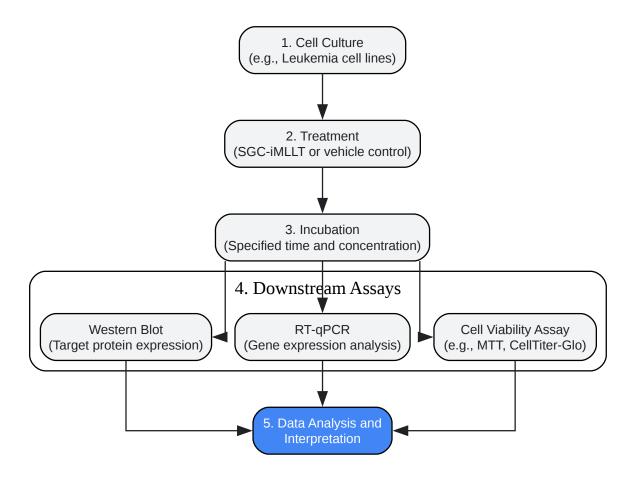
Mechanism of Action and Experimental Workflow

SGC-iMLLT functions as a chemical probe that inhibits the interaction between the YEATS domains of MLLT1 (also known as ENL) and MLLT3 (also known as AF9) and acetylated histone tails. This inhibition disrupts the recruitment of key protein complexes involved in gene transcription, ultimately affecting the expression of oncogenes.

Below are diagrams illustrating the signaling pathway of MLLT1/3 and a typical experimental workflow for studying the effects of **SGC-iMLLT**.







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References

- 1. caymanchem.com [caymanchem.com]
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